

Technical Guide to Commercially Available Homovanillic Acid-d2 Standards

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Compound of Interest

Compound Name: Homovanillic acid-d2

Cat. No.: B12409578

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This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of commercially available **Homovanillic acid-d2** (HVA-d2) standards. This document outlines the standards' properties, suppliers, and detailed methodologies for their application in quantitative analysis.

Introduction

Homovanillic acid (HVA) is the major terminal metabolite of the neurotransmitter dopamine.[1] Its quantification in biological fluids such as urine and plasma is a critical biomarker for the diagnosis and monitoring of several pathological conditions, most notably neuroblastoma, a common childhood cancer.[2] Accurate and precise measurement of HVA is paramount for clinical diagnostics and research. Stable isotope-labeled internal standards, such as **Homovanillic acid-d2**, are indispensable for robust analytical methods like liquid chromatography-tandem mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS). These standards correct for variability during sample preparation and analysis, thereby ensuring high accuracy and precision.[3]

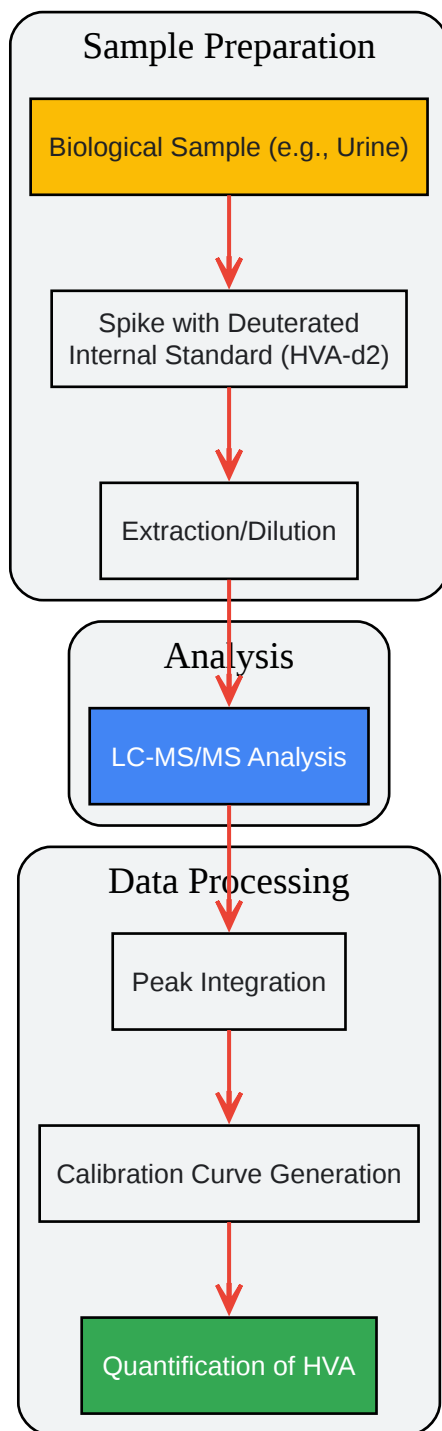
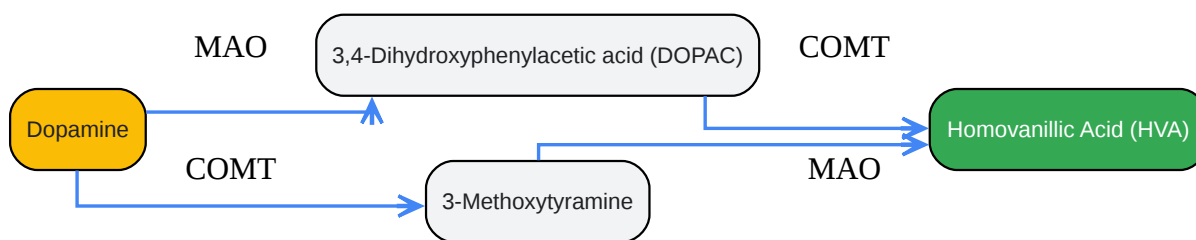
Commercially Available Deuterated Homovanillic Acid Standards

A variety of deuterated HVA standards are commercially available to suit different analytical needs. While the primary focus of this guide is HVA-d2, other deuterated variants are also included for a comprehensive overview.

Product Name	Supplier	Catalog Number	Molecular Formula	Purity	Isotopic Enrichment	CAS Number
Homovanillic acid-d2	MedChem Express	HY-N0384S1	C ₉ H ₈ D ₂ O ₄	>98%	Not specified	1133316-65-8
Homovanillic acid-d3	LGC Standards	TRC-H669502-1MG	C ₉ H ₇ D ₃ O ₄	>95% (HPLC)	Not specified	74495-71-9
Homovanillic acid-d5	MedChem Express	HY-N0384S2	C ₉ H ₅ D ₅ O ₄	96.49%	Not specified	53587-32-9
Homovanillic acid (phenyl-D ₃ , 2,2-D ₂)	Cambridge Isotope Laboratories	DLM-2738-0.1	HOC ₆ D ₃ (OCH ₃)CD ₂ COOH	98%	96-98%	53587-32-9

Dopamine Metabolism to Homovanillic Acid

Homovanillic acid is the final product of dopamine metabolism, formed through a two-step enzymatic process involving Monoamine Oxidase (MAO) and Catechol-O-Methyltransferase (COMT).^[4] Understanding this metabolic pathway is crucial for the correct interpretation of HVA levels in clinical and research settings.



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